

An In-depth Technical Guide to (2-Phenylphenyl)urea

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Compound of Interest

Compound Name: (2-Phenylphenyl)urea

Cat. No.: B1267829

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Core Compound Identification

Identifier	Value
CAS Number	13262-46-9[1][2]
IUPAC Name	(2-Phenylphenyl)urea
Molecular Formula	C ₁₃ H ₁₂ N ₂ O[2]
Molecular Weight	212.25 g/mol [1][2]
InChI Key	HWLYIRABQGWLBV-UHFFFAOYSA-N[1]

Physicochemical Properties

While specific experimental data for **(2-Phenylphenyl)urea** is not readily available in the searched literature, the following table presents data for the closely related compound, phenylurea, which can serve as a useful reference.

Property	Value (for Phenylurea)	Reference
Molecular Formula	C ₇ H ₈ N ₂ O	--INVALID-LINK--
Molecular Weight	136.15 g/mol	--INVALID-LINK--
Melting Point	147-149 °C	--INVALID-LINK--
LogP	1.1	--INVALID-LINK--
Water Solubility	3.9 g/L	--INVALID-LINK--

Synthesis and Experimental Protocols

The synthesis of unsymmetrical ureas such as **(2-Phenylphenyl)urea** can be achieved through several established methods. A common and efficient approach involves the reaction of an isocyanate with an amine. Below is a detailed experimental protocol for the synthesis of unsymmetrical N,N'-biphenyl ureas, which can be adapted for the synthesis of **(2-Phenylphenyl)urea**.

General Protocol for the Synthesis of Unsymmetrical N,N'-Biphenyl Urea

This protocol is based on a greener synthesis method conducted in an aqueous medium without the need for a base or catalyst.[3]

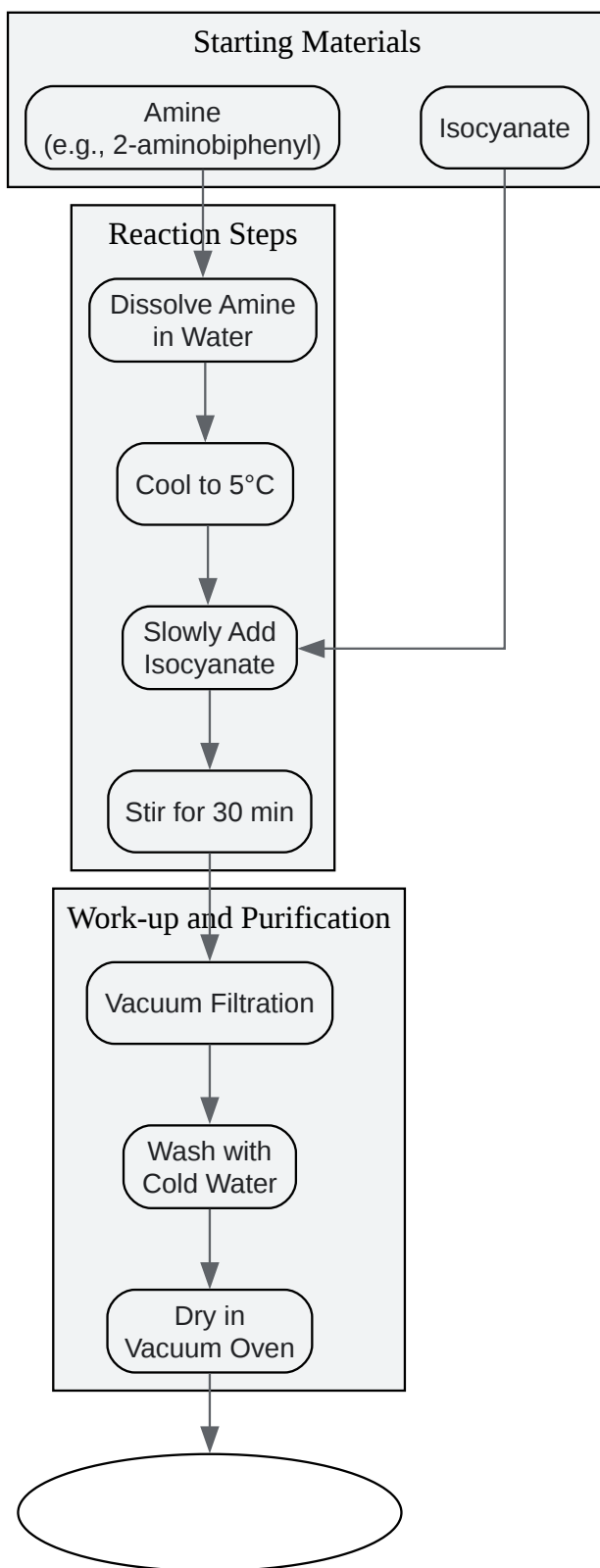
Materials:

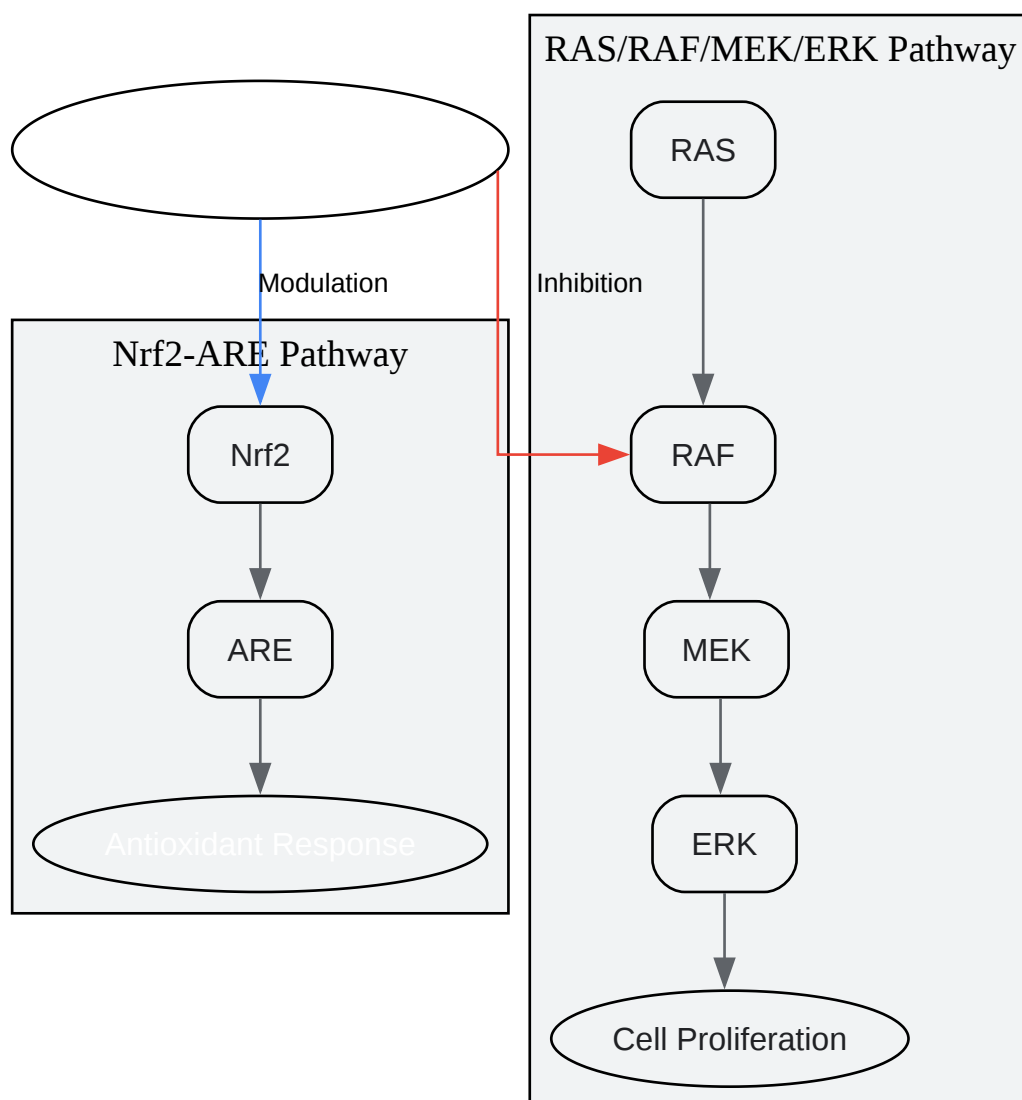
- Substituted amine (e.g., 2-aminobiphenyl for the synthesis of **(2-Phenylphenyl)urea**)
- Substituted isocyanate
- Deionized water
- Ice bath
- Round bottom flask
- Magnetic stirrer

Procedure:

- Dissolve the amine (10 mmol) in deionized water in a round bottom flask.
- Cool the mixture to 5 °C using an ice bath.
- After 5 minutes of cooling, slowly add the isocyanate (10 mmol) to the reaction mixture. It is crucial to maintain the temperature of the reaction mixture below 5 °C during the addition.
- As the reaction progresses, a solid product will precipitate out of the solution.
- Continue stirring the reaction mixture at 5 °C for an additional 30 minutes to ensure the completion of the reaction.
- Isolate the solid product by vacuum filtration.
- Wash the product with cold deionized water to remove any unreacted starting materials.
- Dry the purified product in a vacuum oven.

Logical Workflow for Synthesis





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References

- 1. (2-Phenylphenyl)urea | 13262-46-9 | Benchchem [benchchem.com]
- 2. scbt.com [scbt.com]

- 3. researchgate.net [researchgate.net]
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